

MPT0B214: Application Notes and Protocols for Breast Cancer Cell Line Research

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Compound of Interest

Compound Name: MPT0B214

Cat. No.: B612148

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the utility of **MPT0B214**, a novel microtubule inhibitor, for research in breast cancer cell lines. This document includes quantitative data on its anti-proliferative activity, a detailed description of its mechanism of action, and standardized protocols for key experimental assays.

Introduction

MPT0B214 is a synthetic 5-amino-2-arylquinoline derivative that has demonstrated potent antitumor activity across a range of human cancer cell lines. It functions as a microtubule inhibitor by binding to the colchicine-binding site of tubulin, thereby disrupting microtubule polymerization.^{[1][2][3][4]} This disruption leads to mitotic arrest and subsequent induction of apoptosis through a mitochondria-dependent intrinsic pathway.^[1] These characteristics make **MPT0B214** a compound of significant interest for breast cancer research, particularly in overcoming drug resistance.^[1]

Data Presentation

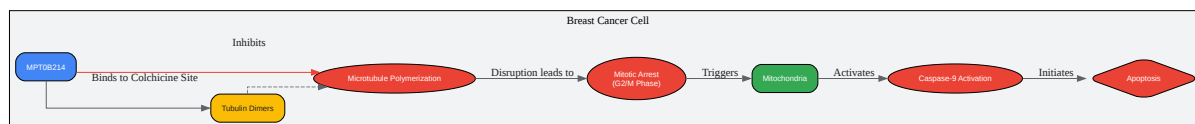
The anti-proliferative efficacy of **MPT0B214** has been quantified in various cancer cell lines. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values, providing a clear comparison of its potency.

| Cell Line | Cancer Type | IC50 (nM) |
|-----------|--------------------------|-----------|
| MCF-7 | Breast Carcinoma | ~15 |
| KB | Cervical Carcinoma | ~5-15 |
| HONE-1 | Nasopharyngeal Carcinoma | ~5-15 |
| HT29 | Colorectal Carcinoma | ~5-15 |
| H460 | Lung Cancer | ~5-15 |
| TSGH | Gastric Carcinoma | ~5-15 |
| MKN-45 | Gastric Carcinoma | ~5-15 |

Data extracted from a study by
Nien et al. (2013).[1]

Mechanism of Action

MPT0B214 exerts its anticancer effects by targeting the microtubule network, a critical component of the cellular cytoskeleton involved in cell division, structure, and transport.



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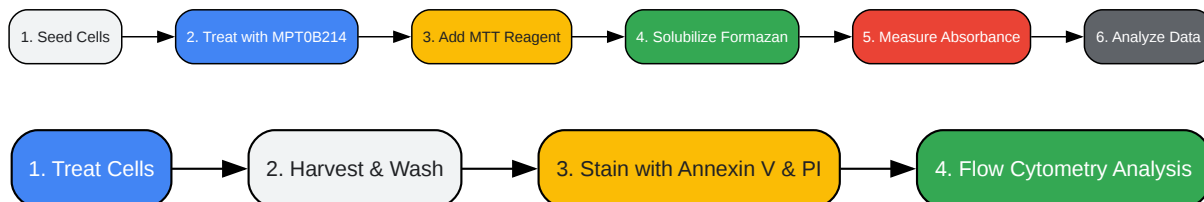
Mechanism of **MPT0B214** in breast cancer cells.

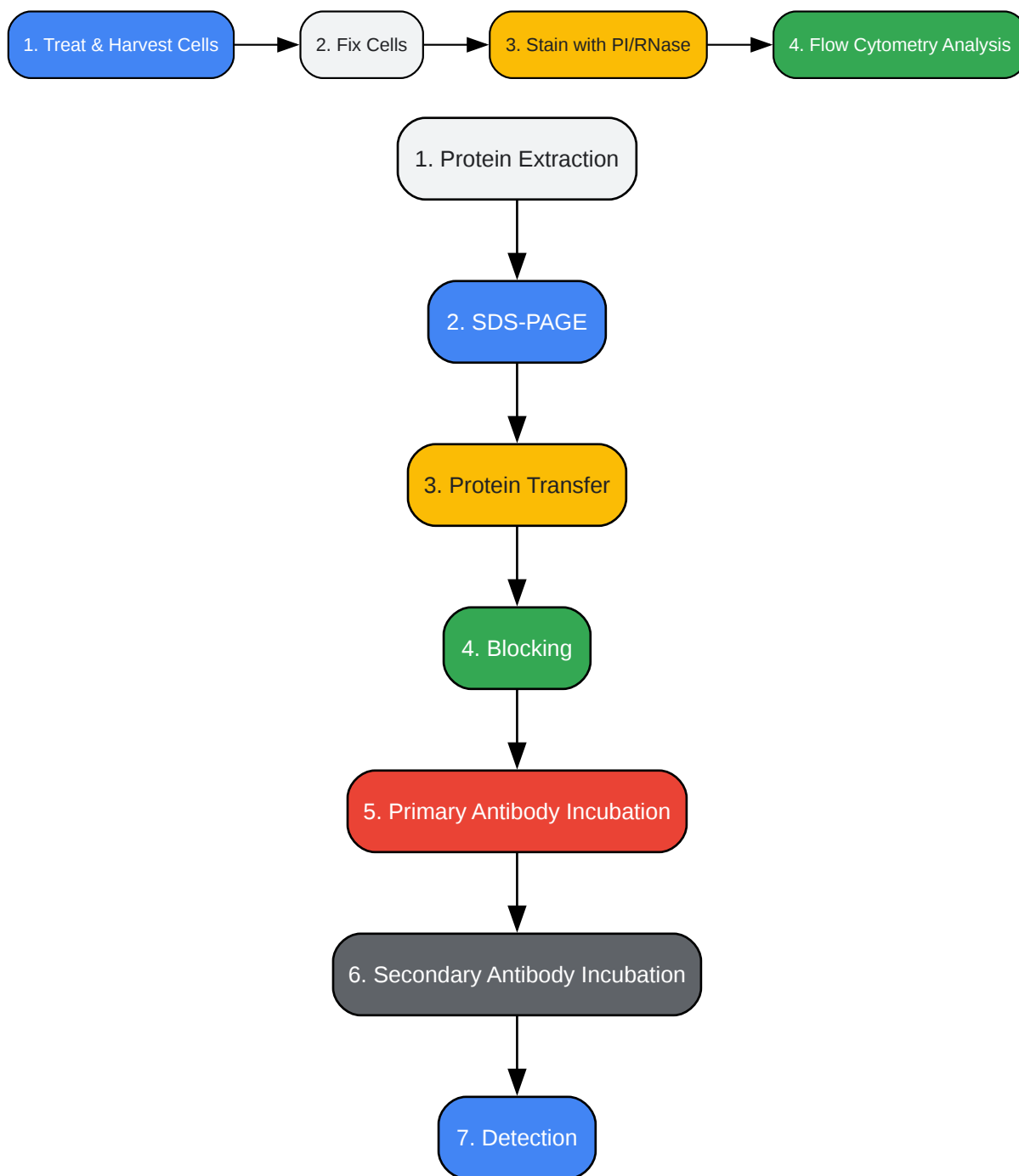
Experimental Protocols

The following are detailed protocols for key experiments to assess the efficacy and mechanism of **MPT0B214** in breast cancer cell lines.

Cell Viability Assay (MTT Assay)

This protocol is for determining the cytotoxic effects of **MPT0B214** on breast cancer cell lines.





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References

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